

2-Cyclohexylthiazole-5-carbaldehyde: Synthetic Architecture & Medicinal Utility

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Compound of Interest

Compound Name: 2-Cyclohexylthiazole-5-carbaldehyde

CAS No.: 933752-92-2

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Executive Summary

2-Cyclohexylthiazole-5-carbaldehyde is a specialized heterocyclic building block (Scaffold Intermediate) used primarily in the optimization of lipophilic efficiency (LipE) during lead optimization. Unlike its 2-amino counterparts (famous for the Dasatinib lineage), the 2-cyclohexyl variant serves as a robust, metabolically stable hydrophobic anchor.

This guide details the discovery context—emerging from the "Thiazole Boom" of kinase inhibitor research—and provides validated protocols for its synthesis and application. It is a critical intermediate for introducing the 2-cyclohexylthiazole moiety, a pharmacophore known to occupy hydrophobic pockets in GPCRs and kinase domains (e.g., PI3K, HCV NS5A) while offering a C5-aldehyde handle for rapid diversification via reductive amination or olefination.

Historical Context: The "Thiazole Boom"

The prominence of 2-substituted thiazoles in medicinal chemistry is not the result of a single "eureka" moment, but rather a systematic evolution of Fragment-Based Drug Discovery (FBDD) in the late 1990s and early 2000s.

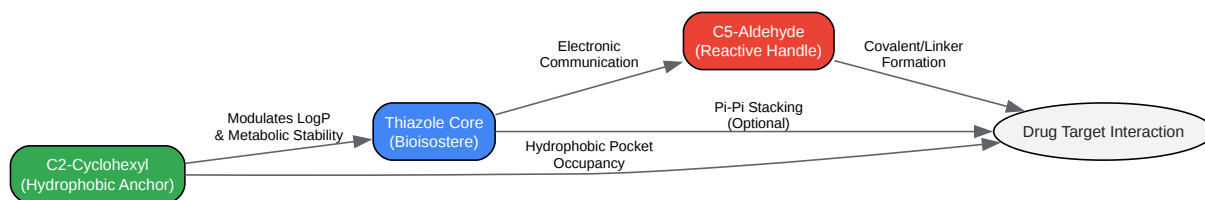
- **The Aminothiazole Era:** Initially, 2-aminothiazoles dominated the landscape (e.g., Dasatinib, Sunitinib analogs) due to their ability to form key hydrogen bonds with the hinge region of kinases.
- **The Hydrophobic Shift:** As researchers faced issues with rapid clearance and poor membrane permeability, the "2-amino" group was often replaced by lipophilic alkyl or cycloalkyl groups to modulate LogP and improve blood-brain barrier (BBB) penetration or cellular potency.
- **The Cyclohexyl Advantage:** The cyclohexyl group emerged as a superior replacement for the phenyl ring in many SAR (Structure-Activity Relationship) campaigns. It offers:
 - **High Lipophilicity** (LogP $\sim +1.8$ shift vs. H): Increases affinity for hydrophobic pockets.
 - **Metabolic Stability:** Unlike phenyl rings, the cyclohexane ring is not prone to rapid CYP450-mediated hydroxylation or epoxide formation.
 - **sp³ Character:** Increases the "Fsp³" fraction of the molecule, often correlating with better clinical success rates by improving solubility relative to flat aromatic systems.

The 5-carbaldehyde functionality was specifically developed as a "universal adapter," allowing this optimized lipophilic core to be snapped onto various amine-bearing scaffolds (piperazines, pyrrolidines) efficiently.

Structural Analysis & Pharmacophore Mapping

The molecule consists of three distinct functional zones, each serving a specific role in drug design.

DOT Diagram 1: Pharmacophore Logic



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Caption: Functional decomposition of the molecule showing the interplay between the lipophilic tail (C2) and the reactive head (C5).

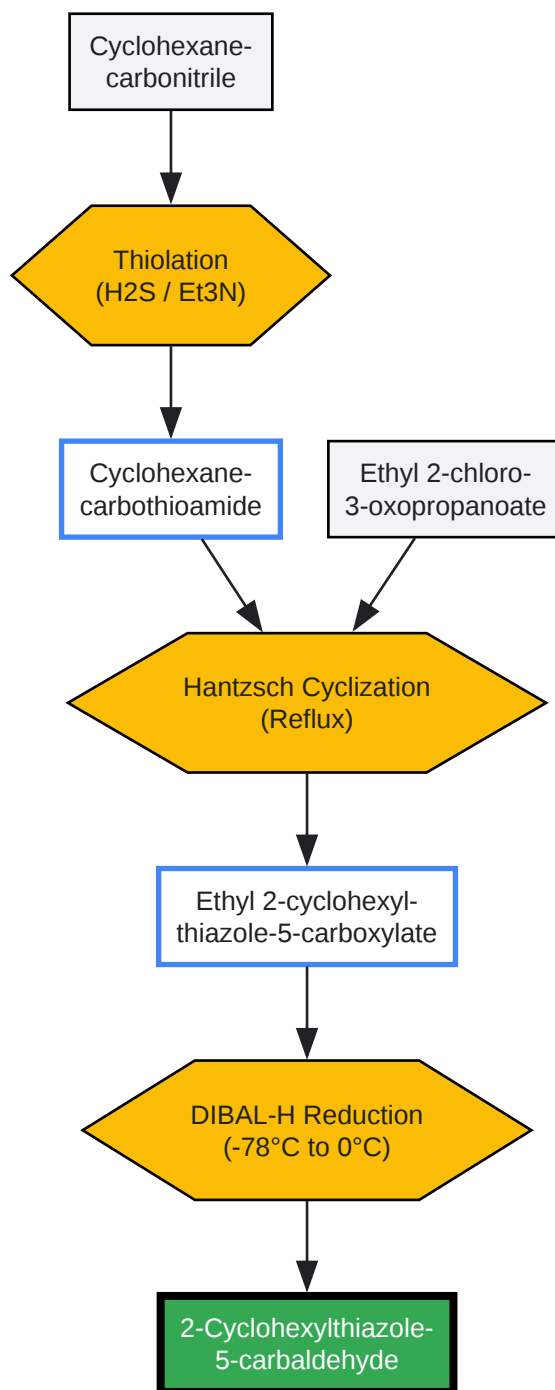
Synthetic Pathways: Discovery vs. Process

There are two primary routes to access **2-Cyclohexylthiazole-5-carbaldehyde**. The choice depends on scale and available starting materials.[1]

Comparison of Synthetic Strategies

Feature	Route A: The "Discovery" Route (Lithiation)	Route B: The "Process" Route (Hantzsch/Reduction)
Primary Mechanism	C5-Lithiation followed by DMF quench.	Hantzsch Cyclization followed by Ester Reduction.
Starting Material	2-Cyclohexylthiazole (from thioamide + chloroacetaldehyde).	Cyclohexanecarbothioamide + Ethyl 2-formyl-chloroacetate.
Reagents	n-BuLi, DMF, THF (-78°C).	DIBAL-H or LiAlH ₄ , Toluene/DCM.
Scalability	Low (Cryogenic conditions required).	High (Standard thermal chemistry).
Atom Economy	Moderate (Lithium waste).	High.
Purity Profile	High (Chromatography often needed).[2]	Very High (Crystallizable intermediates).

DOT Diagram 2: Scalable Synthetic Workflow (Route B)



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Caption: Step-wise process chemistry route utilizing the Hantzsch synthesis followed by controlled reduction.

Detailed Experimental Protocols

Protocol 1: Preparation of Intermediate (Cyclohexanecarbothioamide)

Essential for generating the thiazole ring.

- Setup: Equip a 1L 3-neck flask with a mechanical stirrer and a gas inlet tube.
- Reagents: Charge Cyclohexanecarbonitrile (10.9 g, 100 mmol) and Triethylamine (15 mL) in Pyridine (50 mL).
- Reaction: Bubble dry Hydrogen Sulfide (H₂S) gas through the solution at 0°C for 4 hours. Warning: H₂S is highly toxic; use a scrubber.
- Workup: Pour the green reaction mixture into ice water (500 mL). The yellow precipitate forms immediately.
- Purification: Filter the solid, wash with cold water, and recrystallize from ethanol.
- Yield: ~90% (Yellow crystals).

Protocol 2: Hantzsch Cyclization to Ethyl Ester

- Reagents: Dissolve Cyclohexanecarbothioamide (14.3 g, 100 mmol) in Ethanol (150 mL). Add Ethyl 2-chloro-3-oxopropanoate (16.5 g, 110 mmol).
- Conditions: Reflux for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Evaporate ethanol. Neutralize the residue with sat.^[3] NaHCO₃. Extract with Ethyl Acetate (3 x 100 mL).
- Isolation: Dry over MgSO₄ and concentrate. The crude ester solidifies upon standing.

Protocol 3: DIBAL-H Reduction to Aldehyde (Critical Step)

This step requires strict temperature control to prevent over-reduction to the alcohol.

- Inert Atmosphere: Flame-dry a 500 mL flask and purge with Argon.
- Dissolution: Dissolve Ethyl 2-cyclohexylthiazole-5-carboxylate (23.9 g, 100 mmol) in anhydrous DCM (200 mL). Cool to -78°C (Dry ice/Acetone bath).
- Addition: Add DIBAL-H (1.0 M in Toluene, 110 mL, 1.1 equiv) dropwise over 45 minutes. Do not let temperature rise above -70°C.
- Quench: Stir for 1 hour at -78°C. Quench by adding Methanol (10 mL) followed by sat. Rochelle's salt (Potassium Sodium Tartrate) solution.
- Extraction: Allow the mixture to warm to RT and stir vigorously until the two phases separate clearly (Rochelle's salt breaks the aluminum emulsion).
- Purification: Extract with DCM, dry, and concentrate. Purify via flash column chromatography (SiO₂, 10-20% EtOAc in Hexanes).
- Characterization: ¹H NMR (CDCl₃) typically shows the aldehyde proton singlet at ~ δ 9.95 ppm and the cyclohexyl multiplet at δ 1.2–2.1 ppm.

Applications in Drug Discovery

Once synthesized, **2-Cyclohexylthiazole-5-carbaldehyde** is rarely the end product. It is a divergent intermediate.

Reductive Amination (Kinase Inhibitors)

- Reaction: Aldehyde + Piperazine derivative + NaBH(OAc)₃.
- Application: Creates structures analogous to Lurasidone or Dasatinib but with modified lipophilicity profiles. Used in PI3K and mTOR inhibitor research.

Knoevenagel Condensation

- Reaction: Aldehyde + Malononitrile.
- Application: Synthesis of vinyl-nitrile Michael acceptors, often tested for covalent inhibition of cysteine-containing enzymes (e.g., Cathepsin K).

Olefination (Wittig/Horner-Wadsworth-Emmons)

- Reaction: Aldehyde + Phosphonate ester.
- Application: Extends the carbon chain to create conjugated systems found in antifungal agents (related to the Luliconazole class, though Luliconazole itself uses a different substitution pattern).

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